

Formation of Silver Acetylide-Silver Nitrate Double Salt: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Silver acetylide

Cat. No.: B089099

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the formation of the **silver acetylide-silver nitrate** double salt ($\text{Ag}_2\text{C}_2 \cdot \text{AgNO}_3$). This double salt, a well-documented energetic material, is of interest due to its distinct properties compared to pure **silver acetylide**. This document outlines detailed experimental protocols for its synthesis, presents key quantitative data in a structured format, and illustrates the underlying chemical processes and experimental workflows through detailed diagrams. The information herein is intended to support research and development activities where the controlled synthesis and understanding of such materials are critical.

Introduction

Silver acetylide (Ag_2C_2) is a highly sensitive primary explosive.[1] However, in the presence of silver nitrate (AgNO_3) under acidic or neutral conditions, it readily forms a more stable double salt, most commonly with a 1:1 stoichiometry of **silver acetylide** to silver nitrate ($\text{Ag}_2\text{C}_2 \cdot \text{AgNO}_3$).[1][2] This double salt exhibits different physical and explosive properties compared to pure **silver acetylide**, including a higher detonation velocity.[1][2] The formation of this complex is influenced by factors such as the concentration of reactants and the pH of the reaction medium.[3] Understanding the synthesis and characterization of this double salt is crucial for its safe handling and for the exploration of its potential applications.

Experimental Protocols

The synthesis of **silver acetylide**-silver nitrate double salt can be achieved through several methods. The most common approach involves the reaction of acetylene gas with an acidic solution of silver nitrate. For enhanced purity, an alternative method utilizing an acetone solution of acetylene is also described.

Synthesis by Bubbling Acetylene Gas Through an Acidic Silver Nitrate Solution

This method is a direct and widely cited procedure for the formation of the double salt.

Materials:

- Silver nitrate (AgNO_3)
- Nitric acid (HNO_3)
- Distilled water
- Acetylene gas (generated from calcium carbide or from a cylinder)

Optimal Reaction Conditions:

For an optimized yield of approximately 86.1%, the following reactant quantities are recommended:

- Silver nitrate: 25 g^[4]
- Distilled water: 150 mL^[4]
- Nitric acid: 29 mL^[4]

Procedure:

- Preparation of the Silver Nitrate Solution: In a suitable reaction vessel, dissolve 25 g of silver nitrate in 150 mL of distilled water.
- Acidification: Carefully add 29 mL of nitric acid to the silver nitrate solution. Stir until the solution is homogeneous.

- **Acetylene Introduction:** Slowly bubble acetylene gas through the acidic silver nitrate solution. A white precipitate of the **silver acetylide**-silver nitrate double salt will form.[\[2\]](#)
- **Reaction Completion:** Continue bubbling acetylene through the solution until the precipitation ceases.
- **Isolation and Washing:** Isolate the precipitate by filtration. Wash the collected solid thoroughly with distilled water to remove any residual acid and unreacted silver nitrate.
- **Drying:** The product should be dried carefully, as it is an energetic material. Air-drying in a controlled environment is recommended.

Synthesis Using an Acetone Solution of Acetylene for Higher Purity

This modified procedure can yield a purer and whiter precipitate by first dissolving the acetylene gas in acetone.[\[2\]](#)

Materials:

- Silver nitrate (AgNO_3)
- Nitric acid (HNO_3)
- Distilled water
- Acetone
- Acetylene gas

Procedure:

- **Preparation of the Silver Nitrate Solution:** Prepare a dilute solution of silver nitrate in distilled water, acidified with nitric acid, as described in the previous protocol.
- **Preparation of the Acetylene Solution:** Bubble acetylene gas through a separate container of acetone at ambient temperature until a saturated solution is obtained.

- **Reaction:** Add the acetone solution of acetylene drop-wise to the stirred, acidic silver nitrate solution. A fine white precipitate of the double salt will form immediately.[2]
- **Isolation and Washing:** Isolate the product by filtration and wash thoroughly with distilled water.
- **Drying:** Dry the purified product with the same precautions as mentioned above.

Quantitative Data

The following tables summarize the key quantitative data reported for the **silver acetylide-silver nitrate** double salt.

Table 1: Physicochemical and Explosive Properties

Property	Value	Reference
Molecular Formula	$\text{Ag}_2\text{C}_2 \cdot \text{AgNO}_3$	[3]
Appearance	White crystalline solid	[2]
Detonation Velocity	1980 m/s	[1][2]
Decomposition Peak (DSC, 10°C/min)	232.9 °C	[4]
Apparent Activation Energy of Thermal Decomposition	121 kJ/mol	[4]

Table 2: Sensitivity Data

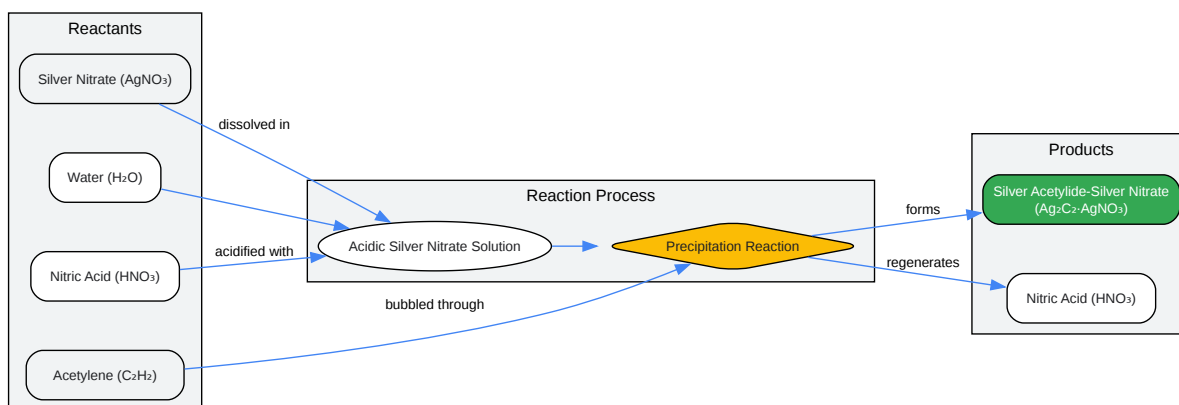
Sensitivity Test	Result	Reference
Impact Sensitivity (Characteristic Drop Height)	23.9 cm	[4]
Friction Sensitivity	80%	[4]
Flame Sensitivity	23.9 cm	[4]
Electrostatic Spark Sensitivity	0.49 J	[4]

Table 3: Crystallographic Data for $\text{Ag}_2\text{C}_2\cdot\text{AgNO}_3$

Parameter	Value	Reference
Crystal System	Orthorhombic	[5]
Space Group	Pbca	[5]
Unit Cell Dimension (a)	6.997 Å	[5]
Unit Cell Dimension (b)	7.325 Å	[5]
Unit Cell Dimension (c)	10.118 Å	[5]
Formula Units per Unit Cell (Z)	8	[5]

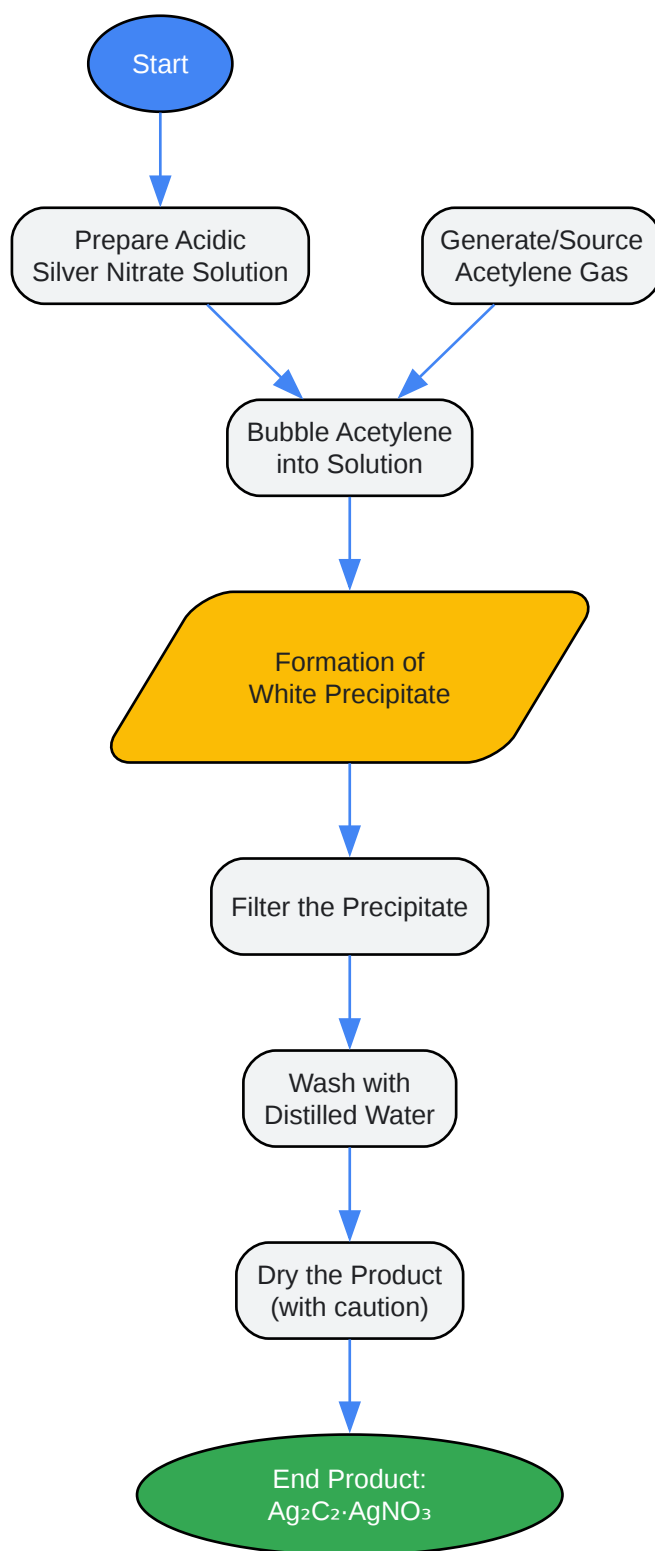
Diagrams

The following diagrams, generated using Graphviz (DOT language), illustrate the reaction pathway and a general experimental workflow for the synthesis of the **silver acetylide-silver nitrate** double salt.



[Click to download full resolution via product page](#)

Caption: Reaction pathway for the formation of **silver acetylide**-silver nitrate double salt.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Silver acetylide - Sciencemadness Wiki [sciencemadness.org]
- 2. Silver acetylide - Wikipedia [en.wikipedia.org]
- 3. US2483440A - Silver acetylide compound and process of making same - Google Patents [patents.google.com]
- 4. researchgate.net [researchgate.net]
- 5. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Formation of Silver Acetylide-Silver Nitrate Double Salt: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089099#formation-of-silver-acetylide-silver-nitrate-double-salt]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com